

1-BROMONONANE-D19 molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-BROMONONANE-D19**

Cat. No.: **B1148699**

[Get Quote](#)

An In-depth Technical Guide to **1-BROMONONANE-D19**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **1-BROMONONANE-D19**, a deuterated analog of 1-bromononane. This document is intended for researchers, scientists, and professionals in the field of drug development and isotopic labeling.

Core Physicochemical Data

The defining characteristic of **1-BROMONONANE-D19** is its increased molecular weight due to the substitution of hydrogen atoms with deuterium. This isotopic labeling is a critical tool in various research applications, particularly in mechanistic studies and as internal standards in mass spectrometry-based analyses.

Data Presentation: Molecular Weight Comparison

The following table summarizes the key quantitative data for **1-BROMONONANE-D19** in comparison to its non-deuterated counterpart, 1-bromononane.

Compound	Chemical Formula	Molecular Weight (g/mol)
1-bromononane	C9H19Br	207.15[1][2]
1-BROMONONANE-D19	C9D19Br	226.27[3]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-BROMONONANE-D19** are typically proprietary to the manufacturer. However, a general methodology for the synthesis of such deuterated compounds involves the use of deuterated starting materials in a standard halogenation reaction. For instance, the bromination of nonan-d19-ol would yield the desired product.

General Synthetic Approach:

- Starting Material: Deuterated nonanol (Nonan-d19-ol).
- Reagent: A suitable brominating agent, such as phosphorus tribromide (PBr₃) or hydrobromic acid (HBr).
- Reaction Conditions: The reaction is typically carried out in an inert solvent under controlled temperature conditions to prevent side reactions.
- Work-up and Purification: The reaction mixture is quenched, and the product is extracted using an organic solvent. Purification is commonly achieved through distillation or column chromatography to yield high-purity **1-BROMONONANE-D19**.

Analytical Characterization:

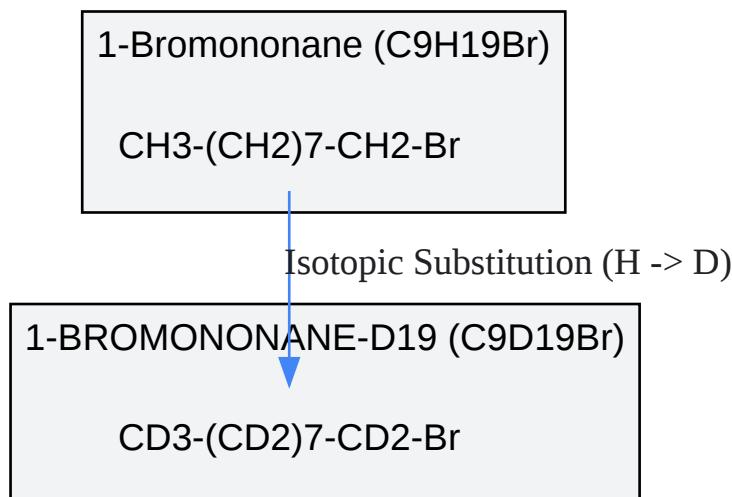
The identity and purity of **1-BROMONONANE-D19** are confirmed using a combination of analytical techniques:

- Mass Spectrometry (MS): To confirm the molecular weight and the incorporation of deuterium atoms.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR is used to confirm the absence of protons, while ²H NMR confirms the presence and positions of deuterium atoms. ¹³C NMR provides information about the carbon skeleton.

Mandatory Visualization: Structural Comparison

The following diagram illustrates the structural difference between 1-bromononane and its deuterated analog, **1-BROMONONANE-D19**, highlighting the isotopic substitution.

Structural Comparison of 1-Bromononane and 1-BROMONONANE-D19



[Click to download full resolution via product page](#)

Structural comparison of isotopic labeling.

Applications in Research and Drug Development

Deuterated compounds like **1-BROMONONANE-D19** are invaluable in several areas of scientific research:

- Internal Standards: Due to its similar chemical properties to the non-deuterated form but distinct mass, it serves as an excellent internal standard for quantitative analysis by mass spectrometry. This is crucial in pharmacokinetic and metabolic studies.
- Mechanistic Studies: The kinetic isotope effect, where the C-D bond is stronger than the C-H bond, can be exploited to study reaction mechanisms. By observing changes in reaction rates upon deuteration, researchers can infer the rate-determining steps of a chemical transformation.
- Metabolic Fate Studies: In drug development, tracing the metabolic fate of a molecule is essential. Deuterium labeling allows for the unambiguous identification of metabolites by mass spectrometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromononane | C9H19Br | CID 12742 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Bromononane | lookchem [lookchem.com]
- 3. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [1-BROMONONANE-D19 molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1148699#1-bromononane-d19-molecular-weight\]](https://www.benchchem.com/product/b1148699#1-bromononane-d19-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com